

Essential Procedures for the Safe Disposal of ABBV-712

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Compound of Interest

Compound Name: ABBV-712

Cat. No.: B12378813

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For laboratory professionals engaged in research and development, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This document provides a clear, step-by-step guide for the safe disposal of **ABBV-712**, a selective Tyrosine kinase 2 (TYK2) inhibitor. Adherence to these procedures is essential to mitigate risks and ensure compliance with regulatory standards.

The primary guideline for the disposal of **ABBV-712** is to treat it as regulated chemical waste. All disposal actions must be in strict accordance with local, state, and federal regulations.^[1]

Pre-Disposal and Spill Management

Before beginning the disposal process, ensure that appropriate personal protective equipment (PPE) is in use. In the event of a spill, the following containment and cleanup measures should be taken:

- **Containment:** Prevent any further leakage or spillage. It is crucial to keep the product away from drains and water courses.^[1]
- **Cleanup:** For liquid solutions of **ABBV-712**, absorb the spill with a finely-powdered, liquid-binding material such as diatomite or universal binders.^[1]
- **Decontamination:** All surfaces and equipment that have come into contact with **ABBV-712** should be thoroughly decontaminated by scrubbing with alcohol.^[1]

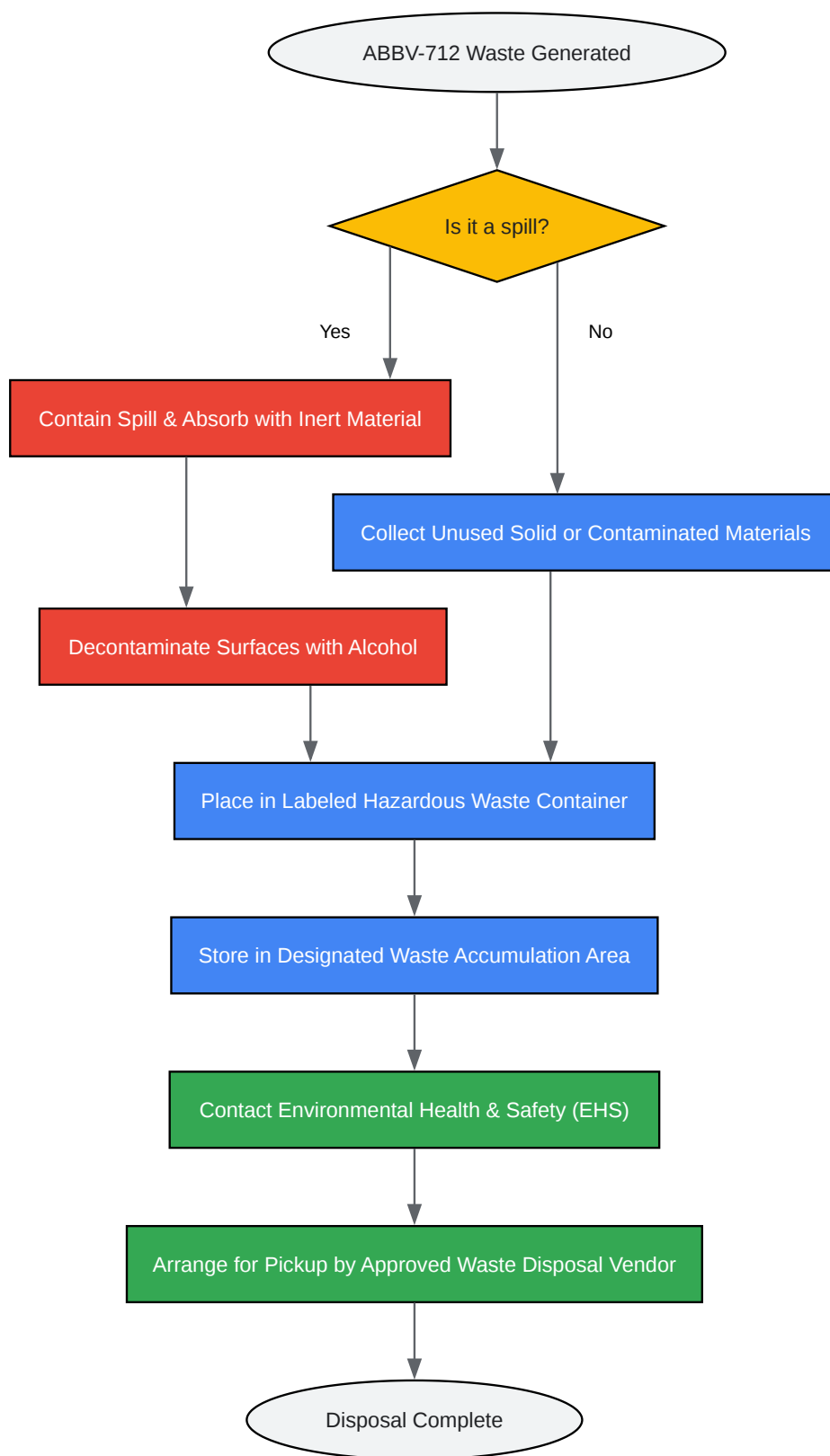
All contaminated materials, including absorbents and cleaning supplies, must be collected and disposed of as hazardous waste according to the procedures outlined below.^[1]

Step-by-Step Disposal Protocol

- Waste Collection:
 - Collect all waste materials containing **ABBV-712**, including unused product, contaminated absorbents, and disposable PPE, into a designated and clearly labeled hazardous waste container.
 - Ensure the container is compatible with the chemical properties of the waste.
- Labeling:
 - The waste container must be accurately labeled with the words "Hazardous Waste," the full chemical name (**ABBV-712**), and any other identifiers required by your institution's Environmental Health and Safety (EHS) department.
- Storage:
 - Store the sealed waste container in a designated, secure waste accumulation area. This area should be well-ventilated and away from incompatible materials.
- Final Disposal:
 - The final disposal of the container and its contents must be conducted through an approved and licensed waste disposal facility.^[1]
 - Coordinate with your institution's EHS department to arrange for the pickup and disposal of the waste. Never dispose of **ABBV-712** down the drain or in regular trash.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper handling and disposal of **ABBV-712** waste.



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Caption: Workflow for the safe disposal of **ABBV-712**.

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References

- 1. ABBV-712|2368945-27-9|MSDS [dcchemicals.com]
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